Application Note: Analytical Quantification of 2,6-Bis(2-hydroxyethylamino)toluene Sulfate

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*2,6-Bis(2-hydroxyethylamino)toluene sulfate*
CAS No.:	*144930-25-6*
Cat. No.:	*B585179*

Get Quote

Introduction & Molecule Characterization

2,6-Bis(2-hydroxyethylamino)toluene sulfate (often referred to by its free base COLIPA code A138 or HC Purple) is a substituted aromatic amine used primarily as a precursor in oxidative hair dye formulations.

Due to its secondary amine structure, it presents two critical analytical challenges:

- High Polarity: With a LogP of ~0.04 (free base), it retains poorly on conventional C18 columns, often eluting in the void volume.
- Oxidative Instability: As a toluene-diamine derivative, it is prone to rapid oxidation in solution, requiring rigorous antioxidant stabilization during sample preparation.

Physicochemical Profile

© 2026 BenchChem. All rights reserved.

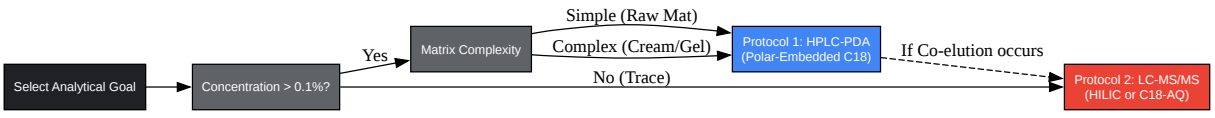
Property	Value / Description
CAS Number	149330-25-6 (Free Base); 144930-25-6 (Sulfate)
Molecular Formula	$C_{11}H_{18}N_2O_2$[1][2][3][4][5][6] · H_2SO_4
Molecular Weight	210.27 g/mol (Free Base); ~308.35 g/mol (Sulfate)
Solubility	Highly soluble in water (>40 g/L); soluble in DMSO/Ethanol.
pKa	Basic (Amine groups); protonated at acidic pH.
UV Maxima	~240 nm, ~280 nm (pH dependent)

Method Development Strategy

Successful quantification requires selecting the right stationary phase to retain the polar cation without excessive tailing.

Decision Matrix: Selecting the Right Protocol

- Scenario A: Quality Control (Raw Material/Finished Product) → Use Protocol 1 (HPLC-PDA). Robust, cost-effective, and capable of resolving synthesis impurities.
- Scenario B: Trace Analysis (Biological/Environmental) → Use Protocol 2 (LC-MS/MS). High sensitivity for detecting residues <1 ppm.



Click to download full resolution via product page

Figure 1: Decision tree for selecting the appropriate analytical workflow based on concentration and matrix complexity.

© 2026 BenchChem. All rights reserved.

Sample Preparation (Critical Step)

Warning: Failure to stabilize the analyte will lead to low recovery due to oxidative degradation (browning of solution).

Reagents

- Extraction Solvent: 50:50 Water:Acetonitrile.
- Antioxidant Solution (Required): 0.1% (w/v) Sodium Sulfite (

) + 0.1% Ascorbic Acid in water. Prepare fresh daily.

Protocol: Extraction from Cosmetic Cream

- Weighing: Accurately weigh 1.0 g of sample into a 50 mL centrifuge tube.
- Dispersion: Add 20 mL of Antioxidant Solution. Vortex vigorously for 2 minutes to disperse the emulsion.
- Extraction: Add 20 mL of Acetonitrile. Sonicate for 15 minutes (maintain temp < 30°C to prevent degradation).
- Clarification: Centrifuge at 4000 rpm for 10 minutes.
- Filtration: Filter the supernatant through a 0.22 µm PTFE or PVDF syringe filter into an amber HPLC vial.

Protocol 1: HPLC-PDA (Routine Quantification)

This method uses a Polar-Embedded C18 column. Unlike standard C18, the embedded polar group (e.g., amide or carbamate) shields silanols and interacts with the amine analyte, providing superior peak shape and retention for basic compounds in 100% aqueous conditions.

Chromatographic Conditions

© 2026 BenchChem. All rights reserved.

Parameter	Setting
Column	Agilent Poroshell 120 Bonus-RP or Waters SymmetryShield RP18 (4.6 x 150 mm, 3.5 µm)
Mobile Phase A	20 mM Ammonium Acetate (pH 6.0)
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Column Temp	30°C
Injection Vol	5–10 µL
Detection	PDA at 280 nm (Quant) and 240 nm (Qual)

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	95	5
2.0	95	5
12.0	40	60
15.0	40	60
15.1	95	5
20.0	95	5

Technical Insight: The initial isocratic hold (0–2 min) at 5% organic ensures the polar analyte focuses at the head of the column, preventing peak splitting.

Protocol 2: LC-MS/MS (Trace Analysis)

For biological matrices or trace impurity screening, mass spectrometry provides the necessary specificity.

Mass Spectrometry Parameters (ESI+)

© 2026 BenchChem. All rights reserved.

- Ionization: Electrospray Ionization (Positive Mode)
- Precursor Ion:m/z 211.3

  (Free base)
- Source Temp: 350°C
- Capillary Voltage: 3.5 kV

MRM Transitions

Analyte	Precursor ( )	Product ( )	Collision Energy (eV)	Role
2,6-Bis(2-hydroxy...)	211.3	149.1	22	Quantifier
211.3	106.1	35	Qualifier	
Internal Standard	215.3	153.1	22	(If using deuterated analog)

Mechanism: The transition 211.3

149.1 corresponds to the loss of a hydroxyethylamino group (

), a characteristic fragmentation for this class.

Method Validation Criteria (ICH Q2)

To ensure regulatory compliance, the method must meet the following performance metrics:

© 2026 BenchChem. All rights reserved.

Parameter	Acceptance Criteria
Specificity	No interference at retention time of analyte in blank matrix.
Linearity	over range 10–500 µg/mL (HPLC) or 1–100 ng/mL (LC-MS).
Precision (Repeatability)	RSD < 2.0% (n=6 injections).
Accuracy (Recovery)	95–105% spike recovery in matrix.
LOD / LOQ	S/N > 3 (LOD) and S/N > 10 (LOQ).
Robustness	Resolution > 2.0 upon 5% change in organic modifier or pH.

Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Peak Tailing	Interaction with residual silanols.	Ensure pH is 6.0; Switch to "End-capped" or Polar-Embedded column.
Low Recovery	Oxidation of analyte.	Increase Sodium Sulfite conc. in extraction buffer; minimize air exposure.
Retention Time Shift	pH instability in mobile phase.	Use buffer (Ammonium Acetate) instead of simple acid additives; check buffer expiry.
Split Peaks	Solvent mismatch.	Ensure sample diluent matches initial mobile phase (95% aqueous).

References

© 2026 BenchChem. All rights reserved.

- Scientific Committee on Consumer Safety (SCCS). (2015).[6] Opinion on 2,6-Dihydroxyethylaminotoluene (A138).[6][7][8] SCCS/1563/15.[6][8] European Commission. [Link]
- European Commission. (2011). Opinion on 2,6-Dihydroxyethylaminotoluene.[1][2][3][5][6][9] SCCS/1425/11.[6][7] [Link]
- Agilent Technologies. (2012). Fast Analysis of Hair Dyes Using an Agilent Poroshell 120 Bonus-RP Column.[10] Application Note 5991-1308EN. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 144930-25-6 CAS|2,6-二(2-羟乙基氨基)甲苯硫酸盐|生产厂家|价格信息 [m.chemicalbook.com]
- 2. CAS 149330-25-6: 2,6-Bis[(2-hydroxyethyl)amino]toluene [cymitquimica.com]
- 3. 2,6-Bis(2-hydroxyethylamino)toluene sulfate | C11H20N2O6S | CID 44558317 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemimpex.com [chemimpex.com]
- 5. ec.europa.eu [ec.europa.eu]
- 6. ec.europa.eu [ec.europa.eu]
- 7. health.ec.europa.eu [health.ec.europa.eu]
- 8. 2,6-Dihydroxyethylaminotoluene (A138) - Public Health - European Commission [health.ec.europa.eu]
- 9. [Determination of 40 dyes in oxidative hair dye products by high performance liquid chromatography] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. agilent.com [agilent.com]
- To cite this document: BenchChem. [Application Note: Analytical Quantification of 2,6-Bis(2-hydroxyethylamino)toluene Sulfate]. BenchChem, [2026]. [Online PDF]. Available at:

[https://www.benchchem.com/product/b585179/docs#application-note-analytical-quantification-of-2-6-bis-2-hydroxyethylamino-toluene-sulfate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.